

# Hexyl 4-hydroxybenzoate-d4: A Technical Overview

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## Compound of Interest

Compound Name: Hexyl 4-hydroxybenzoate-d4

Cat. No.: B1164434

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **Hexyl 4-hydroxybenzoate-d4**. This deuterated analog of Hexyl 4-hydroxybenzoate (also known as hexylparaben) is a valuable tool in various research applications, particularly in pharmacokinetic and metabolic studies.

## Core Chemical and Physical Properties

**Hexyl 4-hydroxybenzoate-d4** is a stable, isotopically labeled form of Hexyl 4-hydroxybenzoate. The deuterium labels on the phenyl ring provide a distinct mass signature, making it ideal for use as an internal standard in quantitative analyses.

Property	Value	Reference
Chemical Name	hexyl 2,3,5,6-tetradeuterio-4-hydroxybenzoate	[1][2]
Synonyms	n-Hexyl 4-Hydroxybenzoate-2,3,5,6-d4, Hexylparaben-d4	[1][3]
CAS Number	2241800-08-6	[1][2]
Unlabelled CAS Number	1083-27-8	[1][2][4]
Molecular Formula	C <sub>13</sub> H <sub>14</sub> D <sub>4</sub> O <sub>3</sub>	[2][3]
Molecular Weight	226.30 g/mol	[2][3]
Appearance	White to almost white powder or crystal	[4]
Melting Point	53 °C (unlabeled)	[4][5]
Boiling Point	171 °C / 2 mmHg (unlabeled)	[4][5][6]
Solubility	Soluble in Methanol. Insoluble in water.	[4][7]
Purity	≥ 98 atom % D, min 98% Chemical Purity	[2]
Storage	2-8°C, stored under nitrogen	[4][5]

## Spectroscopic Data

Detailed spectroscopic data is essential for the confirmation of the structure and purity of **Hexyl 4-hydroxybenzoate-d4**. While specific spectra for the deuterated compound are not publicly available, the expected shifts from the unlabeled compound are predictable. For the unlabeled Hexyl 4-hydroxybenzoate, <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and MS data are available for comparison. [8]

## Safety and Handling

Hexyl 4-hydroxybenzoate and its deuterated form should be handled with care in a laboratory setting.

Hazard Identification:[7]

- Causes skin irritation (H315).[7]
- May cause an allergic skin reaction (H317).
- Causes serious eye irritation (H319).[7]
- May cause long-lasting harmful effects to aquatic life (H413).

Precautionary Measures:[7][9]

- Wear protective gloves, protective clothing, and eye/face protection.[7][9]
- Wash hands and skin thoroughly after handling.[7]
- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Contaminated work clothing should not be allowed out of the workplace.
- Avoid release to the environment.

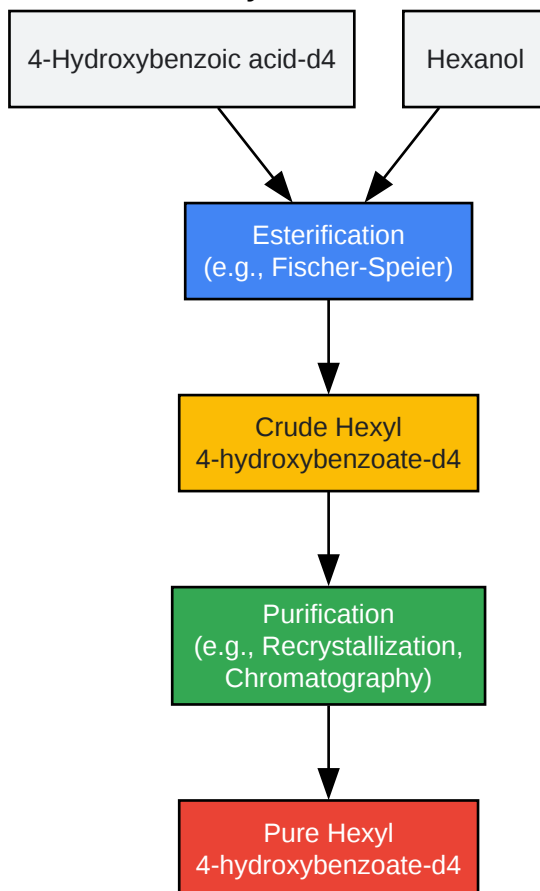
In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9] If skin irritation occurs, get medical advice/attention.[7]

## Experimental Protocols

### General Synthesis Workflow

The synthesis of **Hexyl 4-hydroxybenzoate-d4** typically involves the esterification of 4-hydroxybenzoic acid-d4 with hexanol. The deuterated 4-hydroxybenzoic acid can be synthesized through various methods, including microbial synthesis from deuterated feedstocks.[10]

## Generalized Synthesis Workflow



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Caption: Generalized workflow for the synthesis of **Hexyl 4-hydroxybenzoate-d4**.

## Analytical Methodology: Microemulsion Electrokinetic Chromatography (MEEKC)

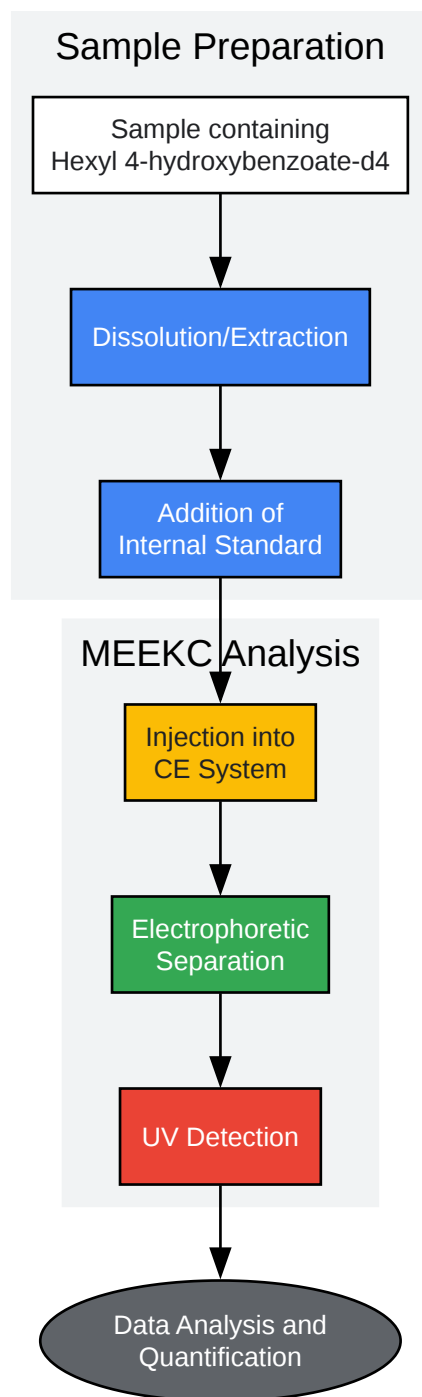
A validated MEEKC method has been developed for the selective and quantitative analysis of 4-hydroxybenzoate preservatives.[11] This method can be adapted for the analysis of **Hexyl 4-hydroxybenzoate-d4**, particularly for purity assessment and quantification in various matrices.

### Methodology Outline:

- Sample Preparation: Dissolve the sample in a suitable solvent. For formulations, extraction may be necessary.

- Internal Standard: Use an appropriate internal standard, such as 4-hydroxyacetophenone, to improve precision.[\[11\]](#)
- MEEKC System: Employ a capillary electrophoresis system equipped with a UV detector.
- Microemulsion Buffer: Prepare a microemulsion buffer, the composition of which is optimized for the separation of parabens.
- Separation: Apply a voltage to the capillary to achieve electrophoretic separation of the components.
- Detection and Quantification: Monitor the absorbance at a specific wavelength and quantify the analyte based on the peak area relative to the internal standard.

## Analytical Workflow using MEEKC



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Caption: Workflow for the analysis of **Hexyl 4-hydroxybenzoate-d4** by MEEKC.

## Applications in Research and Development

The primary application of **Hexyl 4-hydroxybenzoate-d4** is as an internal standard for the quantitative analysis of unlabeled Hexyl 4-hydroxybenzoate in complex matrices such as biological fluids, environmental samples, and pharmaceutical formulations. Its use in isotope dilution mass spectrometry allows for highly accurate and precise measurements, correcting for sample loss during preparation and variations in instrument response.

Hexyl 4-hydroxybenzoate itself is used as a preservative in cosmetics, pharmaceuticals, and food due to its antimicrobial properties.[10] It is also used in the preparation of propranolol hydrochloride cubic liquid crystal gel.[4][6] Research involving the pharmacokinetics, metabolism, and environmental fate of hexylparaben would benefit significantly from the use of its deuterated analog.

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